

Physicochemical properties of (3-methyl-1H-pyrazol-1-yl)acetic acid

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Compound of Interest

Compound Name: (3-methyl-1H-pyrazol-1-yl)acetic acid

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An In-Depth Technical Guide to the Physicochemical Properties of **(3-methyl-1H-pyrazol-1-yl)acetic Acid**

For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

This guide provides a comprehensive overview of the essential physicochemical properties of **(3-methyl-1H-pyrazol-1-yl)acetic acid**, a heterocyclic compound of increasing interest in medicinal chemistry and drug discovery. The insights and methodologies detailed herein are curated to empower researchers in their pursuit of novel therapeutics. Pyrazole derivatives are known for their wide range of biological activities, and a thorough understanding of their fundamental properties is paramount for successful drug development.^[1]

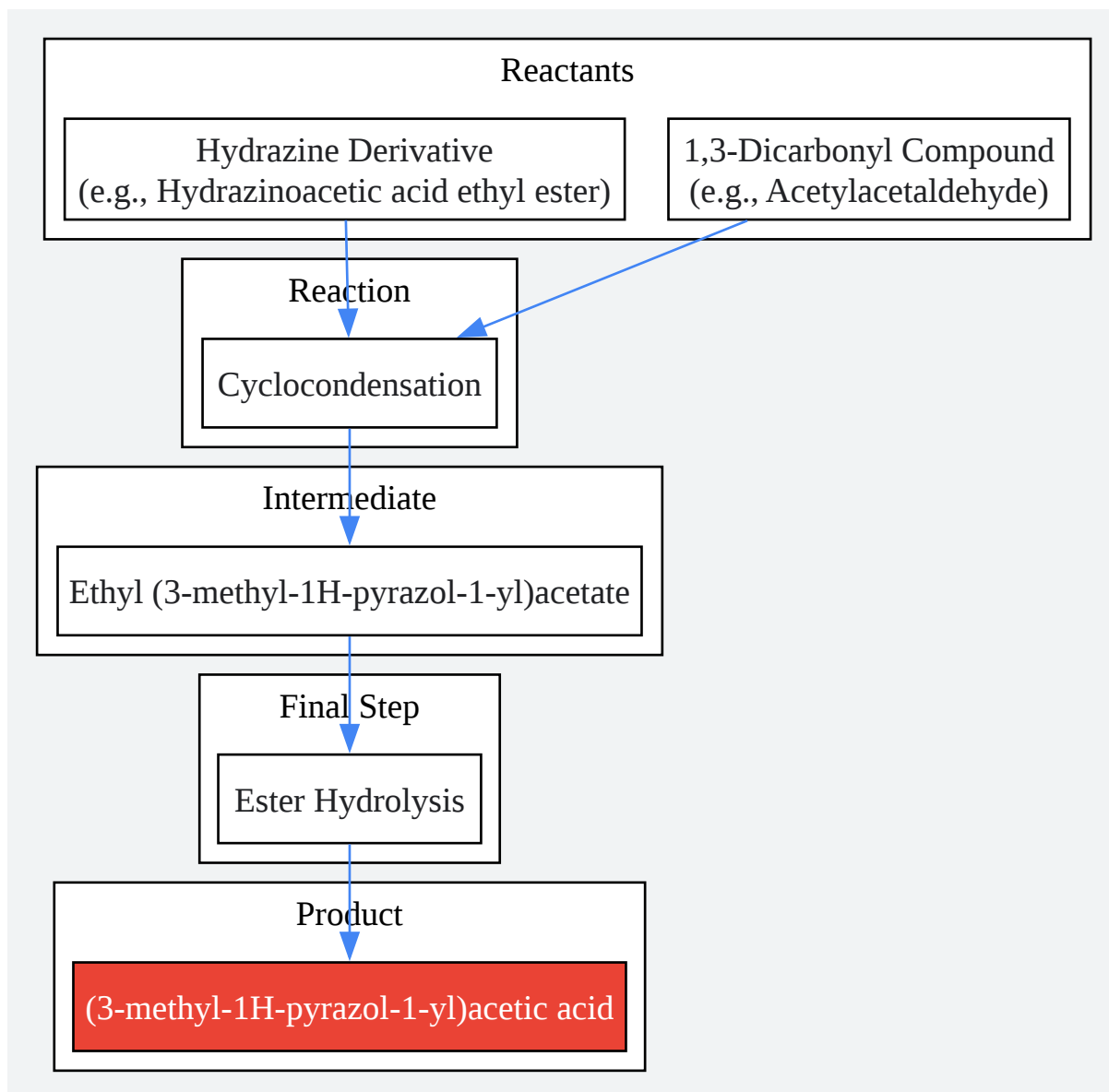
Molecular and Fundamental Characteristics

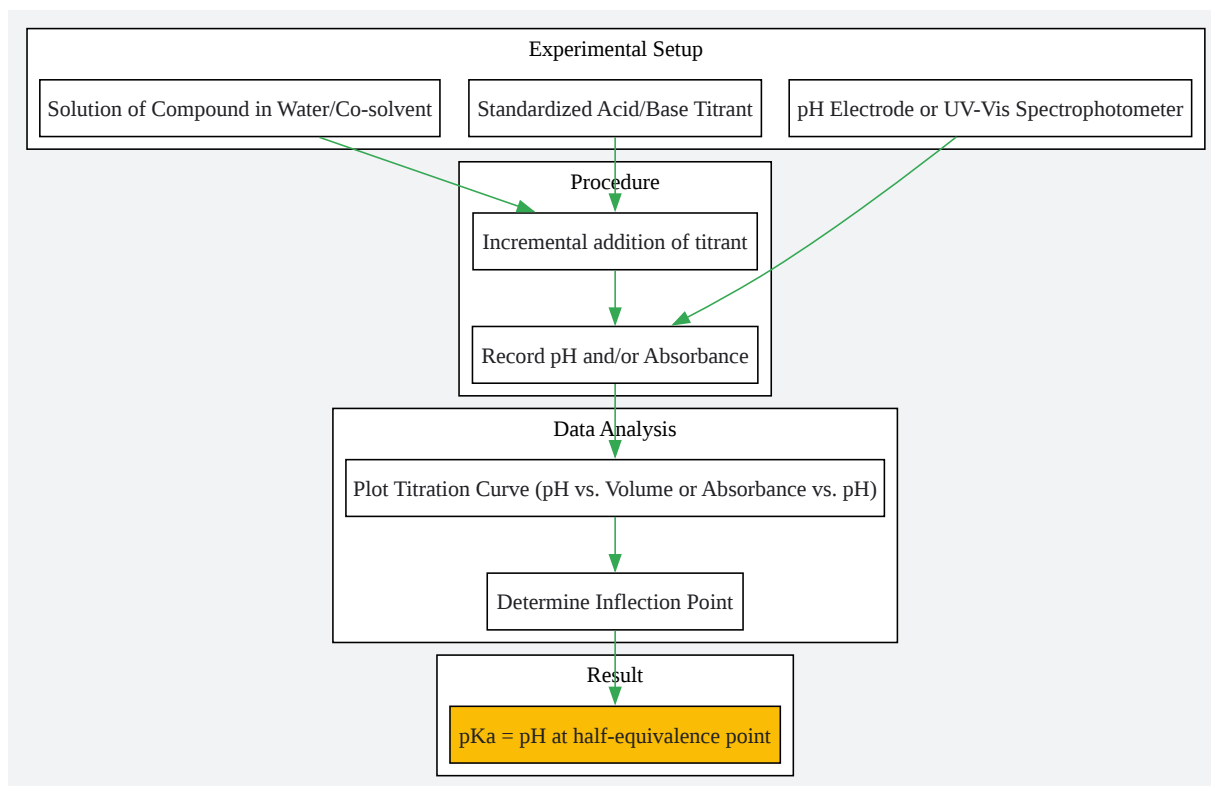
(3-methyl-1H-pyrazol-1-yl)acetic acid is a derivative of pyrazole, a five-membered aromatic heterocycle containing two adjacent nitrogen atoms. The presence of the carboxylic acid moiety and the methyl-substituted pyrazole ring imparts specific characteristics that are crucial for its biological activity and formulation development.

Chemical Structure and Identification

- IUPAC Name: **(3-methyl-1H-pyrazol-1-yl)acetic acid**^[2]

- CAS Number: 180741-30-4[2]
- Molecular Formula: $\text{C}_6\text{H}_8\text{N}_2\text{O}_2$ [2]
- Molecular Weight: 140.14 g/mol [3]





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